

Proper Disposal of (+)-trans-C75: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-trans-C75

Cat. No.: B167901

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For researchers and scientists engaged in drug development, the safe handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental responsibility. This guide outlines the essential procedures for the proper disposal of **(+)-trans-C75**, a fatty acid synthase (FASN) inhibitor. Adherence to these protocols is critical for minimizing risks and complying with regulatory standards.

Immediate Safety and Handling

Before initiating disposal, it is crucial to consult the Safety Data Sheet (SDS) for **(+)-trans-C75**. Although a specific SDS for the (+)-trans enantiomer is not readily available, the SDS for (-)-trans-C75 indicates that the compound should be considered hazardous until further information is available^{[1][2]}. Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times when handling this compound.

Step-by-Step Disposal Protocol

The primary and most critical step in the disposal of **(+)-trans-C75** is to manage it as a chemical waste through your institution's Environmental Health and Safety (EHS) office or equivalent department^{[3][4][5][6]}. Under no circumstances should this compound be disposed of in the regular trash or poured down the drain^{[3][6]}.

- Waste Collection:

- Collect all waste containing **(+)-trans-C75**, including pure compound, contaminated solutions, and grossly contaminated labware (e.g., pipette tips, tubes), in a designated and compatible hazardous waste container[3][7].
 - The container must be in good condition, leak-proof, and have a tightly sealing cap[3][7]. It is often best practice to use the original container for waste collection if it is suitable[3].
 - Do not mix **(+)-trans-C75** waste with other incompatible waste streams. It is recommended to keep halogenated and non-halogenated solvent wastes separate[3][8].
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**(+)-trans-tetrahydro-4-methylene-2-octyl-5-oxo-3-furancarboxylic acid**" or "**(+)-trans-C75**" [3][7].
 - Include the approximate concentration and quantity of the waste. All components of a mixture should be listed[7].
 - Ensure your name, lab location, and the date of accumulation are clearly visible on the label[3].
 - Storage:
 - Store the sealed waste container in a designated and secure satellite accumulation area within your laboratory[3][5].
 - The storage area should be well-ventilated, and the container should be stored with secondary containment to mitigate spills[6].
 - Segregate the container from incompatible materials[6].
 - Disposal of Empty Containers:
 - Empty containers that held **(+)-trans-C75** must also be disposed of as hazardous waste unless properly decontaminated.

- To decontaminate, triple-rinse the container with a suitable solvent (e.g., ethanol, DMSO) that can dissolve the compound[3][6].
 - The first rinseate must be collected and disposed of as hazardous chemical waste[6]. Subsequent rinses may also need to be collected depending on institutional policies and the toxicity of the compound[6].
 - After thorough rinsing and air-drying, deface the original label and dispose of the container as regular laboratory glass or plastic waste, as per your institution's guidelines[3][7].
- Arranging for Pickup:
 - Once the waste container is full or ready for disposal, contact your institution's EHS office to schedule a pickup[3]. Do not transport hazardous waste outside of your laboratory yourself[3].

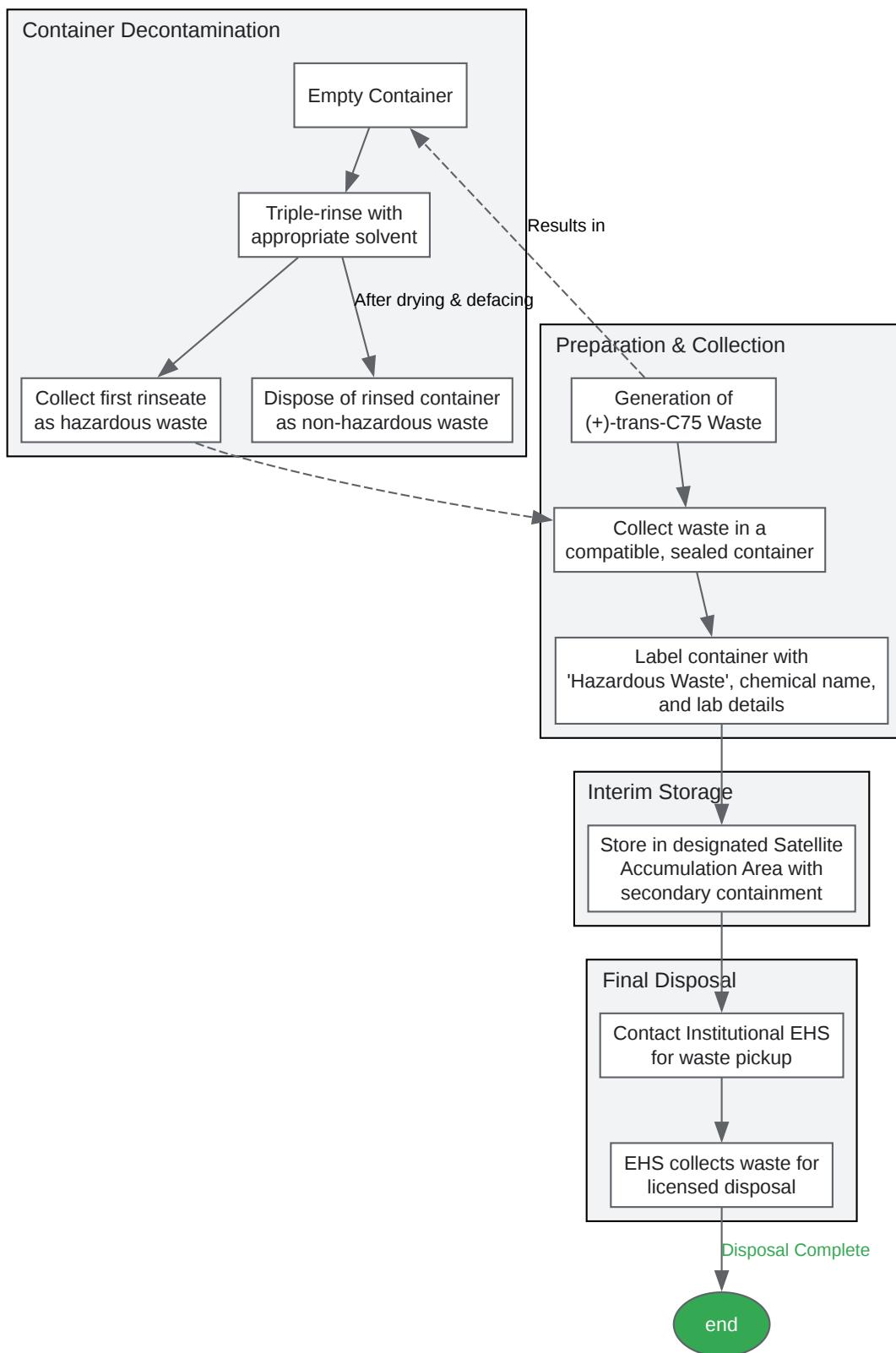
Quantitative Data Summary

The following table summarizes key quantitative data for **(+)-trans-C75**, which is important for its handling and the preparation of solutions.

Property	Value	Solvents	Reference
Molecular Weight	254.3 g/mol	N/A	[2]
Solubility	~10 mg/mL	Ethanol, DMSO, Dimethylformamide	[2]
	~0.5 mg/mL	PBS (pH 7.2)	[2]
Storage Temperature	-20°C	N/A	[2]
Stability	≥ 4 years (at -20°C)	N/A	[2]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **(+)-trans-C75**.

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Caption: Disposal workflow for **(+)-trans-C75** waste.

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